

A Comparative Analysis of the Longevity of Modern Dental Composites

Author: BenchChem Technical Support Team. Date: December 2025



A thorough investigation into the dental material "**Indisperse**" yielded no specific product or material identifiable by that name within the field of dentistry. It is plausible that "**Indisperse**" may be a historical, niche, or misidentified product name. Therefore, this guide will focus on the well-documented longevity and performance of various modern dental composites, providing a robust comparison based on extensive clinical data.

Modern dental composites are resin-based materials widely used for direct and indirect tooth restorations.[1] Their popularity stems from their aesthetic qualities, ability to bond to tooth structures, and conservative nature compared to traditional materials.[2] This guide will delve into the clinical performance of these materials, presenting data on their longevity, failure rates, and the methodologies used to evaluate them.

Quantitative Comparison of Modern Dental Composite Longevity

The longevity of dental composites is influenced by a multitude of factors, including the type of material, the location of the restoration (anterior or posterior), the patient's oral hygiene and risk of caries, and the clinical technique of the practitioner.[2][3] Clinical studies typically report longevity in terms of Annual Failure Rate (AFR), which represents the percentage of restorations that fail each year.



Composite Type	Annual Failure Rate (AFR)	Key Findings
Universal/Hybrid Composites (Posterior)	1% - 3%	These are the most commonly used composites for posterior restorations and demonstrate good clinical performance.[2] [4][5] The main reasons for failure are secondary caries and fracture of the restoration or tooth.[2]
Nanofilled/Nanohybrid Composites	Comparable to hybrid composites	Clinical trials have not shown a significant difference in the wear rate between nanofilled and conventional hybrid composites in posterior restorations.[6]
Bulk-Fill Composites	Comparable to incrementally- placed composites	Studies show that sonic- activated bulk-fill resin composites have clinically successful outcomes in terms of surface texture, color stability, and marginal discoloration over a 24-month period.[7]
Anterior Composites	1% - 5%	Anterior restorations may have slightly higher failure rates, with aesthetic concerns being a primary reason for replacement.[2] A large practice-based study found a mean AFR of 4.6% at 5 years for anterior composites.[8]

Factors Influencing Longevity:



- Patient's Caries Risk: Patients with a high caries risk experience significantly higher failure rates. A meta-analysis showed a 10-year AFR of 4.6% for high-risk patients compared to 1.6% for low-risk patients.[4]
- Number of Restored Surfaces: Restorations with a higher number of surfaces are at a greater risk of failure.[4]
- Operator Skill: The experience and technique of the dental practitioner can influence the longevity of composite restorations.[9]

Experimental Protocols for Evaluating Dental Composite Longevity

The clinical performance of dental composites is evaluated through rigorous, long-term clinical trials. These studies adhere to standardized protocols to ensure the reliability and validity of the findings.

Key Methodological Components:

- Patient Selection: Patients are recruited based on specific inclusion and exclusion criteria,
 such as having a certain number of carious lesions requiring restoration.
- Restoration Placement: All restorations are placed by trained and calibrated operators
 following a standardized clinical procedure. This includes cavity preparation, application of
 an adhesive system, and placement and curing of the composite material.
- Evaluation Criteria: Restorations are evaluated at baseline and at regular follow-up intervals (e.g., 1, 2, 5, and 10 years). The most widely used criteria for evaluation are the modified United States Public Health Service (USPHS) criteria or the FDI World Dental Federation criteria.[7][10]
- USPHS Criteria: These criteria assess various parameters of a restoration, including:
 - Marginal Integrity: The adaptation of the restoration to the tooth structure.[11]
 - Anatomic Form: The contour and shape of the restoration.[12]

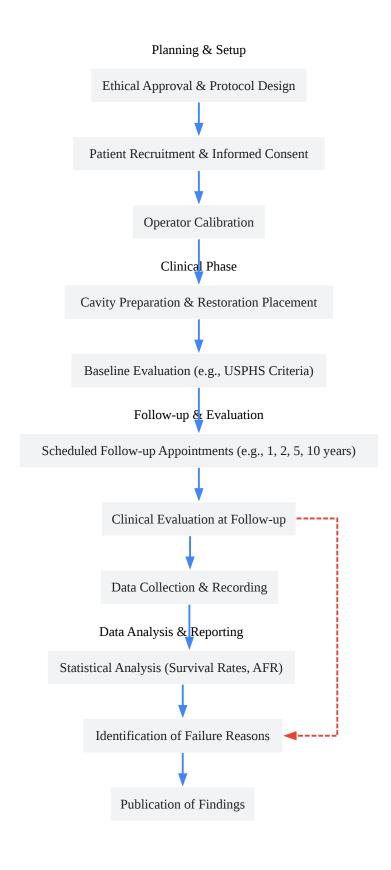


- Surface Texture: The smoothness of the restoration surface.
- Marginal Discoloration: Staining at the interface between the restoration and the tooth.[12]
- Color Match: The aesthetic blending of the restoration with the surrounding tooth.
- Secondary Caries: The presence of new decay at the margin of the restoration.[12]
- Data Analysis: Statistical methods, such as Kaplan-Meier survival analysis and Cox regression, are used to calculate survival rates, annual failure rates, and to identify factors that influence the longevity of the restorations.[4][13]

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for a clinical trial designed to evaluate the longevity of dental composites.





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Caption: Workflow of a clinical trial for dental composite longevity.



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- To cite this document: BenchChem. [A Comparative Analysis of the Longevity of Modern Dental Composites]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038167#comparing-the-longevity-of-indisperse-and-modern-dental-composites]



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